

Phenyl Methacrylate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Phenyl methacrylate

Cat. No.: B1216873

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CAS Number: 2177-70-0 Molecular Formula: C₁₀H₁₀O₂

This technical guide provides an in-depth overview of **phenyl methacrylate** (PMA), a versatile aromatic monomer, for researchers, scientists, and professionals in drug development. It covers its fundamental properties, synthesis, polymerization, and key applications, with a focus on its role in biomaterials and drug delivery systems.

Core Properties and Specifications

Phenyl methacrylate is a colorless to light yellow liquid with a characteristic aromatic odor. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	162.19 g/mol	[1]
Density	1.052 g/mL at 25 °C	[2]
Boiling Point	95-100 °C at 16 mmHg	[2]
Melting Point	17 °C	
Refractive Index	n _{20/D} 1.512	
Water Solubility	Not miscible or difficult to mix	
Flash Point	140 °F	

Synthesis of Phenyl Methacrylate

Phenyl methacrylate is typically synthesized via an esterification reaction between methacryloyl chloride and phenol. Another method involves the dehydration reaction of methacrylic acid with a compound containing a phenolic hydroxyl group in the presence of an acid catalyst.

Experimental Protocol: Esterification of Phenol

This protocol describes the synthesis of **phenyl methacrylate** from phenol and methacryloyl chloride.

Materials:

- Phenol (1.0 equivalent)
- Methacryloyl chloride (1.1 equivalents)
- Anhydrous dichloromethane
- Triethylamine (1.2 equivalents)
- Dilute hydrochloric acid
- Saturated sodium bicarbonate solution

- Anhydrous sodium sulfate

Procedure:

- Under dry reaction conditions, mix phenol and methacryloyl chloride in anhydrous dichloromethane.
- Add triethylamine as a base to the mixture.
- Stir the reaction mixture for 12 hours at room temperature.
- After the reaction is complete, wash the organic phase with dilute hydrochloric acid to remove any unreacted base.
- Subsequently, wash the organic phase with a saturated sodium bicarbonate solution and then with water.
- Dry the organic phase over anhydrous sodium sulfate.
- Remove the solvent by distillation under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography using a petroleum ether/ethyl acetate (10:1) eluent to yield pure **phenyl methacrylate**.

Polymerization of Phenyl Methacrylate

Poly(**phenyl methacrylate**) (PPMA) can be synthesized through various polymerization techniques, including free-radical and anionic polymerization. The polymerization method significantly influences the stereostructure and properties of the resulting polymer.

Free-Radical Polymerization

Free-radical polymerization of PMA typically yields a predominantly syndiotactic polymer. This method is widely used due to its simplicity and tolerance to various functional groups.

Anionic Polymerization

Anionic polymerization of PMA can produce highly isotactic polymers when conducted in non-polar solvents like toluene. Conversely, using a polar solvent such as tetrahydrofuran (THF)

results in a syndiotactic polymer. This technique allows for greater control over the polymer's molecular weight and architecture.

Characterization of Poly(phenyl methacrylate)

The properties of PPMA are crucial for its application in various fields. Key characterization parameters include its thermal and mechanical properties.

Property	Description	Reference
Glass Transition Temperature (T _g)	The T _g of syndiotactic PPMA is generally higher than that of the isotactic form. A typical reported value for the polymer is 110 °C.	
Density	The density of poly(phenyl methacrylate) is approximately 1.210 g/cm ³ at 20 °C.	

Applications in Research and Drug Development

The unique properties of PMA and its polymers make them valuable materials in biomedical and dental applications.

Dental Materials

Copolymers containing **phenyl methacrylate** are utilized in dental restorative materials. The composition of these resins is critical to their mechanical and physical properties. For instance, the addition of cross-linking comonomers can enhance the degree of conversion and the glass transition temperature of the final copolymer, potentially improving the durability of dental restorations.

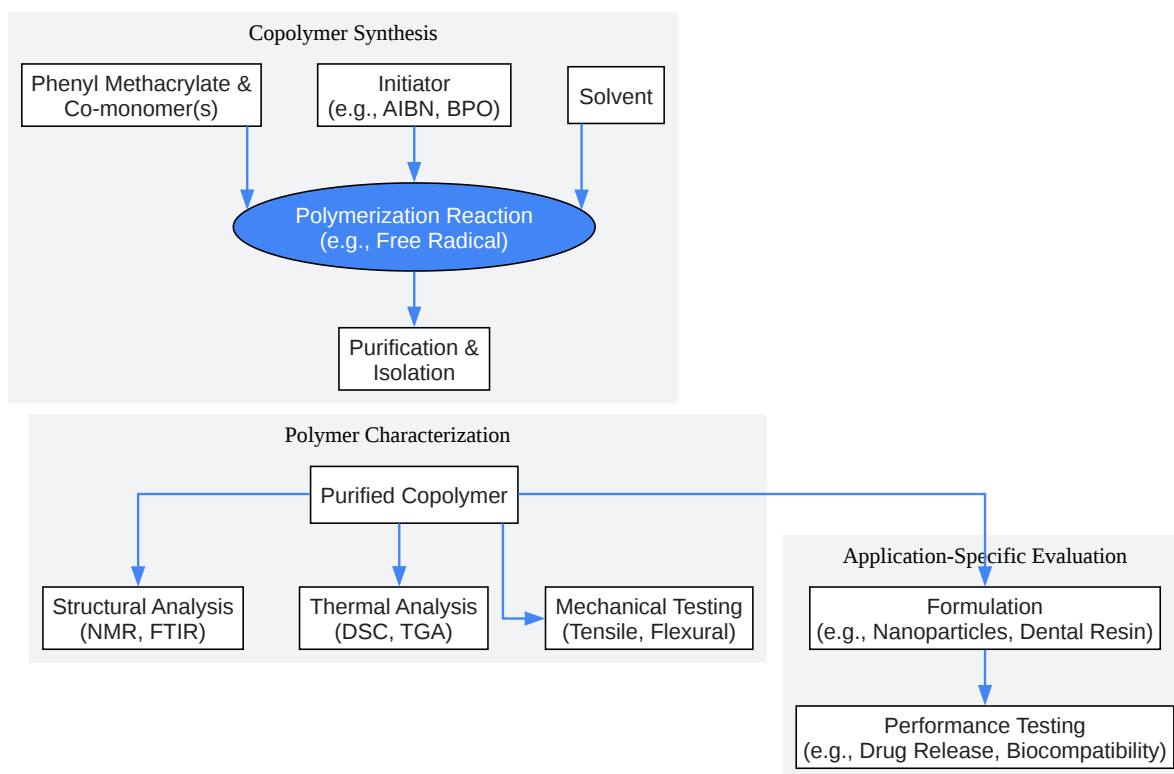
Biomedical Applications and Drug Delivery

While research on **phenyl methacrylate** itself in drug delivery is specific, the broader class of polymethacrylates is extensively studied for biomedical applications. These polymers are used in the formulation of nanoparticles and microparticles for controlled drug release. The

properties of these delivery systems, such as drug loading and release kinetics, are tailored by copolymerizing with functional monomers.

Experimental Workflow for Copolymer Synthesis

The following diagram illustrates a general workflow for the synthesis and characterization of a copolymer containing **phenyl methacrylate** for potential use in dental or biomedical applications.



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General workflow for **phenyl methacrylate** copolymer synthesis and evaluation.

This guide provides a foundational understanding of **phenyl methacrylate** for its application in research and development. Further exploration into specific copolymers and formulations will be necessary to tailor its properties for desired applications.

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References

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- 2. PHENYL METHACRYLATE | 2177-70-0 [chemicalbook.com]
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